

SOS1 Ligand intermediate-6 synthesis protocol

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Compound of Interest

Compound Name: *SOS1 Ligand intermediate-6*

Cat. No.: *B15610193*

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An in-depth technical guide on the synthesis of a key intermediate for SOS1-targeting ligands, designed for researchers, scientists, and drug development professionals.

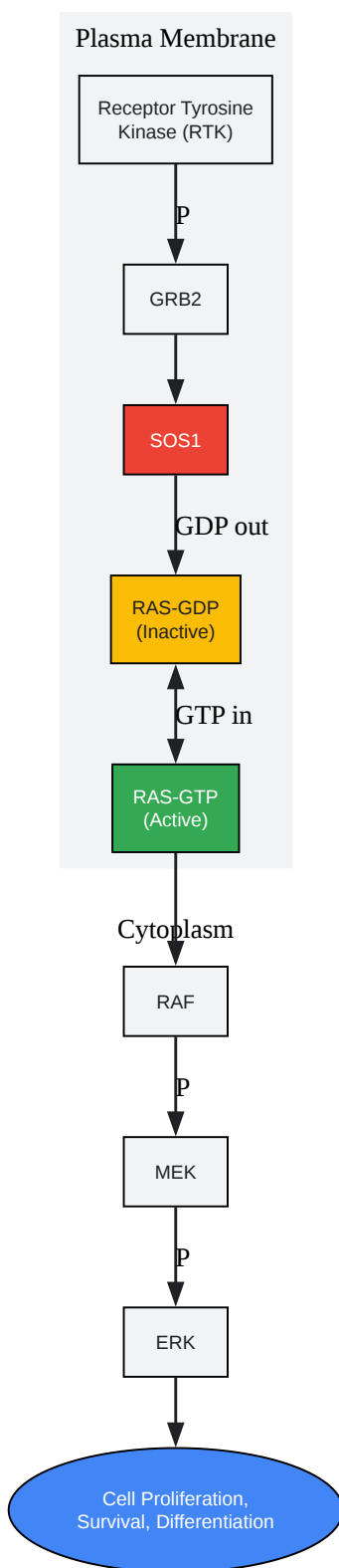
Disclaimer: A specific synthesis protocol for a compound explicitly named "**SOS1 Ligand intermediate-6**" is not publicly available in the reviewed literature. This guide provides a detailed synthesis protocol for a versatile quinazoline-based intermediate, analogous to intermediates used in the development of potent SOS1 inhibitors and degraders, based on published scientific research.

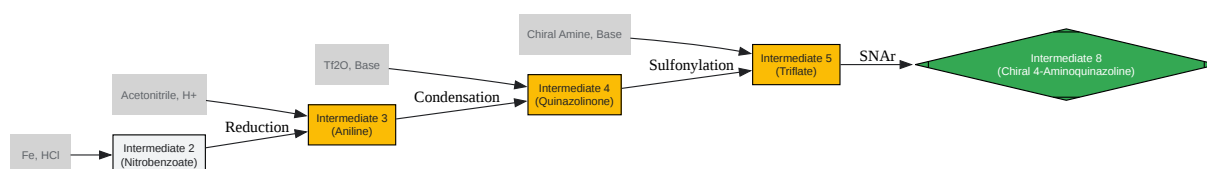
Introduction

Son of Sevenless 1 (SOS1) is a guanine nucleotide exchange factor (GEF) that plays a critical role in the activation of RAS proteins, including the frequently mutated KRAS oncogene.^[1] By facilitating the exchange of GDP for GTP on RAS, SOS1 triggers downstream signaling cascades, most notably the MAPK pathway (RAS-RAF-MEK-ERK), which are pivotal in cell proliferation, differentiation, and survival.^{[2][3]} Dysregulation of this pathway is a hallmark of many cancers, making SOS1 an attractive therapeutic target for the development of novel anticancer agents.^[4] Small molecule inhibitors and proteolysis-targeting chimeras (PROTACs) that disrupt the SOS1-KRAS interaction are promising strategies currently under investigation.^{[2][5]} This document outlines the synthesis of a key quinazoline-based intermediate that serves as a foundational scaffold for the development of such SOS1-targeting compounds.

SOS1 Signaling Pathway

The following diagram illustrates the central role of SOS1 in the MAPK signaling cascade.





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